Application Note: 1H NMR Spectroscopic Analysis of Methyl 2-methoxy-4-methylbenzoate

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Compound of Interest	
Compound Name:	*Methyl 2-methoxy-4-methylbenzoate*
CAS No.:	*81245-24-1*
Cat. No.:	*B2568092*

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Introduction

Methyl 2-methoxy-4-methylbenzoate is a substituted aromatic ester with applications in organic synthesis and as a potential intermediate in the development of pharmaceutical compounds and fragrance materials. A thorough structural characterization of this molecule is paramount for quality control and for understanding its reactivity. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly proton (^{1}H) NMR, is one of the most powerful analytical techniques for elucidating molecular structure. This application note provides a detailed guide to the ^{1}H NMR spectrum of **Methyl 2-methoxy-4-methylbenzoate**, including a predicted spectral analysis, and a comprehensive protocol for sample preparation and data acquisition.

The structural elucidation of substituted benzene rings by ^{1}H NMR is a cornerstone of organic chemistry. The chemical shifts, multiplicities, and coupling constants of the aromatic protons are highly sensitive to the electronic effects of the substituents on the ring. In **Methyl 2-methoxy-4-methylbenzoate**, the interplay between the electron-donating methoxy (-OCH_3) and methyl (-CH_3) groups, and the electron-withdrawing methyl ester (-$COOCH_3$) group, results in a distinct and predictable ^{1}H NMR spectrum.

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Predicted ^{1}H NMR Spectral Data and Interpretation

While a publicly available, experimentally verified ^{1}H NMR spectrum for **Methyl 2-methoxy-4-methylbenzoate** is not readily accessible, a highly accurate prediction of the spectrum can be derived from the analysis of structurally similar compounds and the fundamental principles of NMR spectroscopy. The predicted chemical shifts and multiplicities are based on the additive effects of the substituents on the benzene ring.

Molecular Structure and Proton Designations:

Predicted ^{1}H NMR Data (in $CDCl_3$, estimated):

Signal	Proton Designation	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
1	-$COOCH_3$ (a)	3.85 - 3.95	Singlet (s)	N/A	3H
2	Ar-OCH_3 (b)	3.80 - 3.90	Singlet (s)	N/A	3H
3	Ar-CH_3 (c)	2.30 - 2.40	Singlet (s)	N/A	3H
4	H-6	7.70 - 7.80	Doublet (d)	~8.0	1H
5	H-5	6.70 - 6.80	Doublet (d)	~8.0	1H
6	H-3	6.65 - 6.75	Singlet (s)	N/A	1H

Justification of Predicted Spectrum:

- Methyl Ester Protons (-$COOCH_3$, a): The protons of the methyl ester group are expected to appear as a singlet in the range of δ 3.85 - 3.95 ppm. This is a characteristic chemical shift for methyl esters of benzoic acids.[1]
- Methoxy Protons (Ar-OCH_3, b): The protons of the methoxy group attached to the aromatic ring will also appear as a singlet, typically around δ 3.80 - 3.90 ppm. The electron-withdrawing effect of the adjacent ester group may cause a slight downfield shift compared to anisole.

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- Aromatic Methyl Protons (Ar-CH_3, c): The methyl group on the aromatic ring is an electron-donating group and its protons will resonate as a singlet in the upfield region of the aromatic spectrum, predicted to be around δ 2.30 - 2.40 ppm.[1]

- Aromatic Proton (H-6): This proton is ortho to the electron-withdrawing methyl ester group, which will cause a significant downfield shift, placing its resonance at approximately δ 7.70 - 7.80 ppm. It will appear as a doublet due to coupling with the adjacent H-5 proton.

- Aromatic Proton (H-5): This proton is ortho to the electron-donating methyl group and meta to the methoxy and methyl ester groups. It is expected to be the most shielded of the aromatic protons, with a predicted chemical shift of δ 6.70 - 6.80 ppm. It will appear as a doublet due to coupling with H-6.

- Aromatic Proton (H-3): This proton is situated between two electron-donating groups (methoxy and methyl). It has no adjacent protons to couple with, and is therefore expected to appear as a singlet in the region of δ 6.65 - 6.75 ppm.

Experimental Protocol

This section provides a detailed, step-by-step methodology for acquiring a high-quality ^1H NMR spectrum of **Methyl 2-methoxy-4-methylbenzoate**.

1. Sample Preparation:

- Materials:
  - **Methyl 2-methoxy-4-methylbenzoate** (5-10 mg)
  - Deuterated chloroform ($CDCl_3$) with 0.03% v/v tetramethylsilane (TMS)
  - NMR tube (5 mm, high precision)
  - Pasteur pipette
  - Small vial
- Procedure:

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- Weigh approximately 5-10 mg of **Methyl 2-methoxy-4-methylbenzoate** into a clean, dry vial.
- Add approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing TMS to the vial.
- Gently swirl the vial to ensure the sample is completely dissolved.
- Using a Pasteur pipette, transfer the solution to a clean, dry 5 mm NMR tube.
- Cap the NMR tube securely.

2. NMR Data Acquisition:

- Instrument: 400 MHz (or higher) NMR Spectrometer
- Software: Standard spectrometer control software (e.g., TopSpin, VnmrJ)
- Acquisition Parameters:

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Parameter	Recommended Value	Rationale
Pulse Program	zg30	A standard 30-degree pulse experiment for routine ^{1}H NMR.
Number of Scans (NS)	8 to 16	Sufficient to achieve a good signal-to-noise ratio for a sample of this concentration.
Relaxation Delay (D1)	1.0 - 2.0 s	Allows for adequate relaxation of the protons between scans.
Acquisition Time (AQ)	~4 s	Provides sufficient data points for good resolution.
Spectral Width (SW)	12 - 16 ppm	Encompasses the typical chemical shift range for organic molecules, including aromatic and aliphatic protons.
Receiver Gain (RG)	Auto-adjust	The instrument will automatically set the optimal receiver gain to prevent signal clipping and maximize sensitivity.

3. Data Processing:

- Fourier Transformation: Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Phase Correction: Manually or automatically correct the phase of the spectrum to ensure all peaks are in the positive absorptive mode.
- Baseline Correction: Apply a baseline correction algorithm to ensure a flat baseline across the spectrum.
- Referencing: Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.

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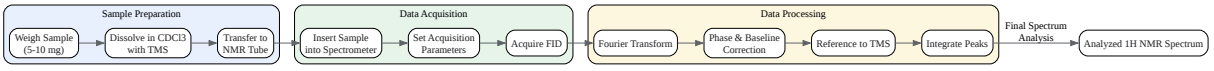
- Integration: Integrate the area under each peak to determine the relative number of protons each signal represents.
- Peak Picking: Identify the chemical shift of each peak apex.

Workflow Visualization

The following diagram illustrates the workflow from sample preparation to the final processed ^{1}H NMR spectrum.



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Caption: Workflow for ^{1}H NMR Analysis.

Conclusion

This application note provides a comprehensive guide to the ^{1}H NMR spectroscopic analysis of **Methyl 2-methoxy-4-methylbenzoate**. The predicted spectrum, based on established chemical shift theory and data from analogous compounds, offers a reliable reference for researchers working with this molecule. The detailed experimental protocol ensures the acquisition of high-quality, reproducible ^{1}H NMR data. This information is invaluable for the structural verification, purity assessment, and further investigation of **Methyl 2-methoxy-4-methylbenzoate** in various scientific and industrial applications.

References

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